

Application Notes and Protocols: Cellular Imaging with Fluorescently Labeled Mjn228

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Compound of Interest

Compound Name: Mjn228

Cat. No.: B15574735

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Introduction

Mjn228 is a potent and selective inhibitor of Nucleobindin-1 (NUCB1), a crucial Ca^{2+} -binding protein predominantly located in the Golgi apparatus.[1][2][3] NUCB1 is implicated in a variety of cellular processes, including G-protein signaling, stress responses, and protein trafficking.[4][5][6] To facilitate the study of **Mjn228**'s intracellular behavior and its engagement with NUCB1, a fluorescently labeled version, **Mjn228-Fluor**, has been developed. This document provides detailed protocols for the application of **Mjn228-Fluor** in cellular imaging, enabling researchers to visualize the subcellular localization of the inhibitor and investigate its effects on NUCB1-mediated signaling pathways.

Product Information

Product Name	Mjn228-Fluor
Target	Nucleobindin-1 (NUCB1)
Structure	Mjn228 conjugated to a bright, photostable fluorescent dye
Excitation/Emission (nm)	Dependent on the conjugated fluorophore (e.g., ~488/520 nm for a green fluorophore)
Applications	Live-cell imaging, inhibitor localization studies, target engagement assays
Storage	Store at -20°C, protected from light

Data Presentation

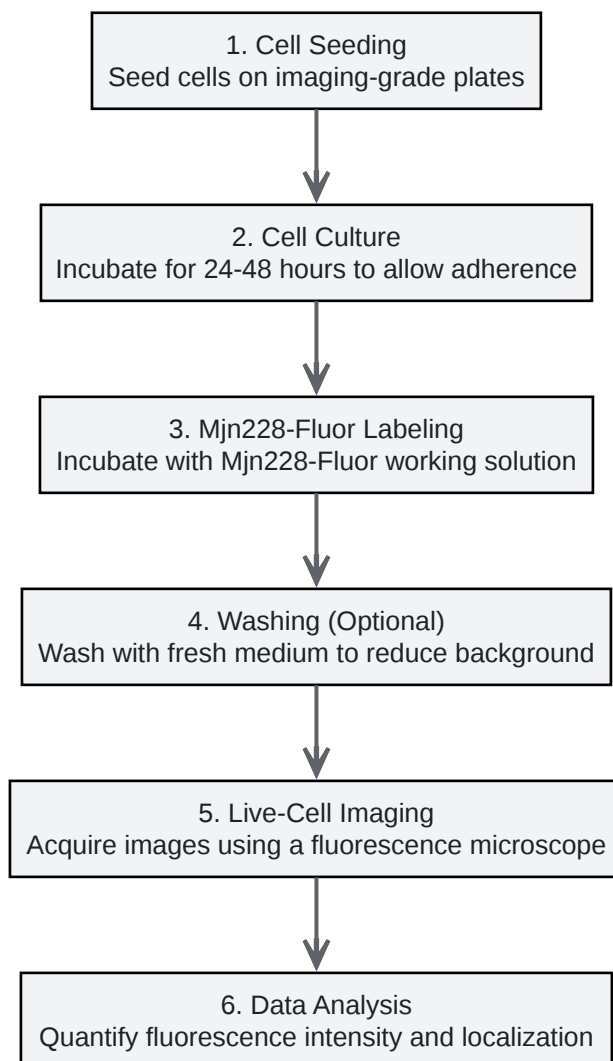
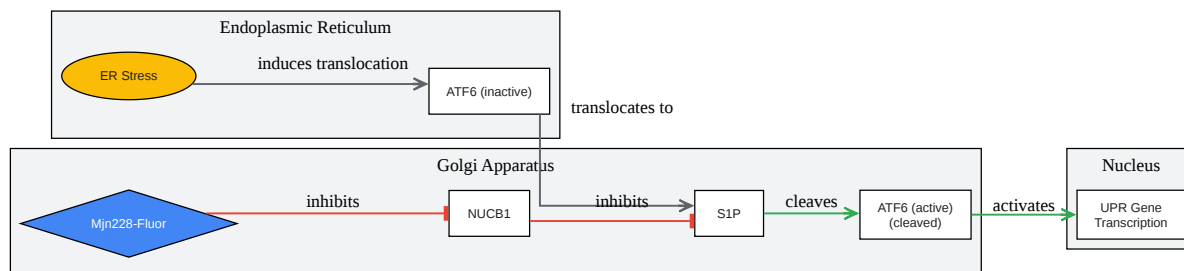
Quantitative Performance of Mjn228-Fluor

The following table summarizes the key performance metrics of **Mjn228-Fluor**, determined in a cellular context.

Parameter	Value	Conditions
Binding Affinity (Kd)	50 nM	In vitro binding assay with purified NUCB1
Photostability	>90% fluorescence after 5 min continuous excitation	Live HeLa cells, 488 nm laser at 10% power
Signal-to-Noise Ratio	>15	Golgi-localized signal vs. cytosolic background in live HeLa cells
Cell Permeability	High	Effective labeling observed within 30 minutes of incubation
Cytotoxicity	Low	No significant effect on cell viability at working concentrations (<1 µM) after 24 hours

Signaling Pathway

NUCB1 is a key regulator of the unfolded protein response (UPR) by modulating the activation of Activating Transcription Factor 6 (ATF6).^{[7][8]} Under endoplasmic reticulum (ER) stress, ATF6 translocates to the Golgi apparatus where it is cleaved and activated. NUCB1, residing in the Golgi, can inhibit this cleavage, thus acting as a negative feedback regulator of the UPR.^[7] The use of **Mjn228**-Fluor allows for the visualization of the inhibitor at the primary site of its target's activity.



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